

# Personal protective equipment for handling NSC45586 sodium

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## Compound of Interest

Compound Name: NSC45586 sodium

Cat. No.: B10825410

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## Essential Safety and Handling Guide for NSC45586 Sodium

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **NSC45586 sodium**, a selective inhibitor of the PHLPP (Pleckstrin Homology domain and Leucine-rich repeat Protein Phosphatase) family of phosphatases. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **NSC45586 sodium** is provided below. It is important to note that comprehensive toxicological data, such as LD50 or LC50 values, are not readily available in published literature. Therefore, this compound should be handled with care, assuming it may be hazardous.

Property	Value
Chemical Name	NSC45586 sodium
Synonyms	PHLPP Inhibitor
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>6</sub> NaO <sub>3</sub>
Molecular Weight	412.38 g/mol
Appearance	Solid
Solubility	Soluble in water and DMSO
Storage Temperature	Store at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

## Personal Protective Equipment (PPE)

When handling **NSC45586 sodium** in its solid form or in solution, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The recommended PPE is outlined below.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant nitrile gloves are recommended.[2]
Body Protection	Lab Coat	A standard laboratory coat should be worn at all times.[3]
Eye Protection	Safety Glasses/Goggles	Safety glasses with side shields or chemical splash goggles should be worn.[2][3]
Respiratory Protection	Not generally required	Work in a well-ventilated area. A fume hood should be used when handling large quantities of the solid or when aerosolization is possible.

# Operational Plan: Safe Handling and Preparation of Solutions

Adherence to the following step-by-step procedures will ensure the safe handling of **NSC45586 sodium** during routine laboratory operations, including the preparation of stock and working solutions for cell culture experiments.

## Experimental Protocol: Preparation of NSC45586 Sodium Solutions

Objective: To prepare sterile stock and working solutions of **NSC45586 sodium** for use in in vitro experiments.

Materials:

- **NSC45586 sodium** solid
- Sterile dimethyl sulfoxide (DMSO) or sterile nuclease-free water
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter (if dissolving in water)[1]

Procedure:

- **Work in a Safe Environment:** Conduct all weighing and initial dissolution steps in a chemical fume hood to avoid inhalation of the powder.
- **Calculate Required Mass:** Determine the mass of **NSC45586 sodium** needed to prepare the desired stock solution concentration (e.g., 10 mM).
- **Weighing:** Carefully weigh the calculated amount of **NSC45586 sodium** powder.
- **Dissolution:**

- For a DMSO stock solution: Add the appropriate volume of sterile DMSO to the weighed solid to achieve the desired concentration. Vortex thoroughly until the solid is completely dissolved.
- For an aqueous stock solution: Add the appropriate volume of sterile, nuclease-free water. Vortex thoroughly. If complete dissolution is not achieved, gentle warming or sonication may be required.
- Sterilization (for aqueous solutions): If the stock solution is prepared in water for direct use in cell culture, sterilize it by passing it through a 0.22  $\mu\text{m}$  syringe filter into a sterile tube.[\[1\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles. Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  in tightly sealed tubes.[\[1\]](#)
- Preparation of Working Solutions: On the day of the experiment, thaw an aliquot of the stock solution. Dilute the stock solution to the final desired working concentration in the appropriate cell culture medium. Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells (typically  $\leq 0.1\%$ ).

## Disposal Plan

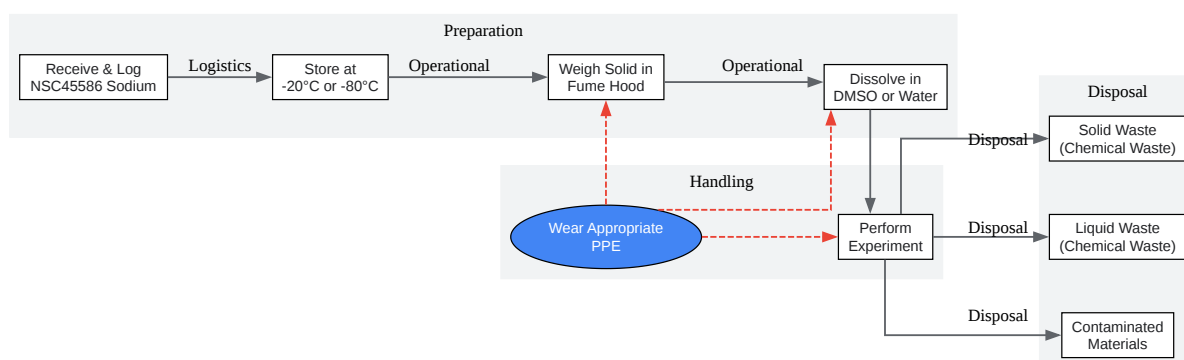
Proper disposal of **NSC45586 sodium** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

- Solid Waste: Dispose of solid **NSC45586 sodium** as chemical waste. It should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Aqueous solutions of **NSC45586 sodium**, if not considered hazardous by local regulations, may be suitable for drain disposal with copious amounts of water. However, it is best practice to treat all solutions as chemical waste. Collect all liquid waste containing **NSC45586 sodium** in a designated, labeled hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with **NSC45586 sodium**, such as pipette tips, gloves, and empty containers, should be disposed of as solid chemical waste.

Note: Always adhere to your institution's specific chemical waste disposal guidelines. If you are unsure about the proper disposal method, consult your institution's Environmental Health and Safety (EHS) department.

## Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **NSC45586 sodium**, from receipt to disposal.



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Caption: Workflow for the safe handling of **NSC45586 sodium**.

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## References

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- 2. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
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